

In-Depth Technical Guide to Aluminum Oxalate (CAS 814-87-9)

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Compound of Interest

Compound Name: Aluminum oxalate

Cat. No.: B1584796

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Introduction

Aluminum oxalate (CAS number 814-87-9) is an inorganic compound with the chemical formula $\text{Al}_2(\text{C}_2\text{O}_4)_3$. It is a white, crystalline solid that is sparingly soluble in water but soluble in acidic solutions.^[1] While not a direct therapeutic agent, **aluminum oxalate** holds significance in various scientific and industrial applications, including as a precursor in materials science for the synthesis of high-purity alumina, as a mordant in the textile industry, and as a reagent in chemical synthesis.^{[2][3]} This guide provides a comprehensive overview of its chemical properties, synthesis, key applications with detailed experimental protocols, and safety information.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **aluminum oxalate** is presented in the table below. It is often found in its hydrated form.

Property	Value	Reference(s)
Chemical Formula	C ₆ Al ₂ O ₁₂	[2] [4] [5]
Molecular Weight	318.02 g/mol	[2] [4] [5]
Appearance	White crystalline powder or chunks	[2] [6]
Odor	Odorless	[1]
Solubility	Insoluble in water and ethanol; soluble in nitric and sulfuric acids. [3] [5]	[3] [5]
Boiling Point	365.1°C at 760 mmHg (Predicted)	[4]
Flash Point	188.8°C (Predicted)	[4]
Vapor Pressure	2.51E-06 mmHg at 25°C (Predicted)	[4]

Synthesis of Aluminum Oxalate

Aluminum oxalate can be synthesized through the reaction of an aluminum salt with oxalic acid. A general laboratory-scale synthesis protocol is provided below.

Experimental Protocol: Synthesis of Aluminum Oxalate

Objective: To synthesize **aluminum oxalate** from aluminum hydroxide.

Materials:

- Bayer aluminum hydroxide (Al(OH)₃)
- Oxalic acid (H₂C₂O₄)
- Ethanol
- Ammonia solution

- Deionized water

Procedure:

- Dissolve Bayer aluminum hydroxide of 99.7% purity in a stoichiometric amount of oxalic acid solution to produce an aqueous **aluminum oxalate** solution.
- Adjust the pH of the solution to greater than 8.0 using an ammonia solution.
- Add ethanol to the **aluminum oxalate** solution with a mixing ratio of ethanol to solution exceeding 2:1 to precipitate ammonium **aluminum oxalate**.
- Filter the resulting precipitate and wash with ethanol.
- Dry the precipitate to obtain ammonium **aluminum oxalate**. Note that for pure **aluminum oxalate**, a different aluminum salt and precipitation control would be required, but this method yields a related complex.^[4]

Key Applications and Experimental Protocols

Aluminum oxalate serves as a versatile compound in several scientific and industrial processes. Detailed experimental protocols for some of its key applications are outlined below.

Thermal Decomposition for the Production of Alumina (Al_2O_3)

Aluminum oxalate is a common precursor for the synthesis of high-purity alumina (Al_2O_3) via thermal decomposition. The process involves heating **aluminum oxalate** at elevated temperatures, leading to its decomposition into alumina and gaseous byproducts.

Objective: To analyze the thermal decomposition of **aluminum oxalate** to form alumina.

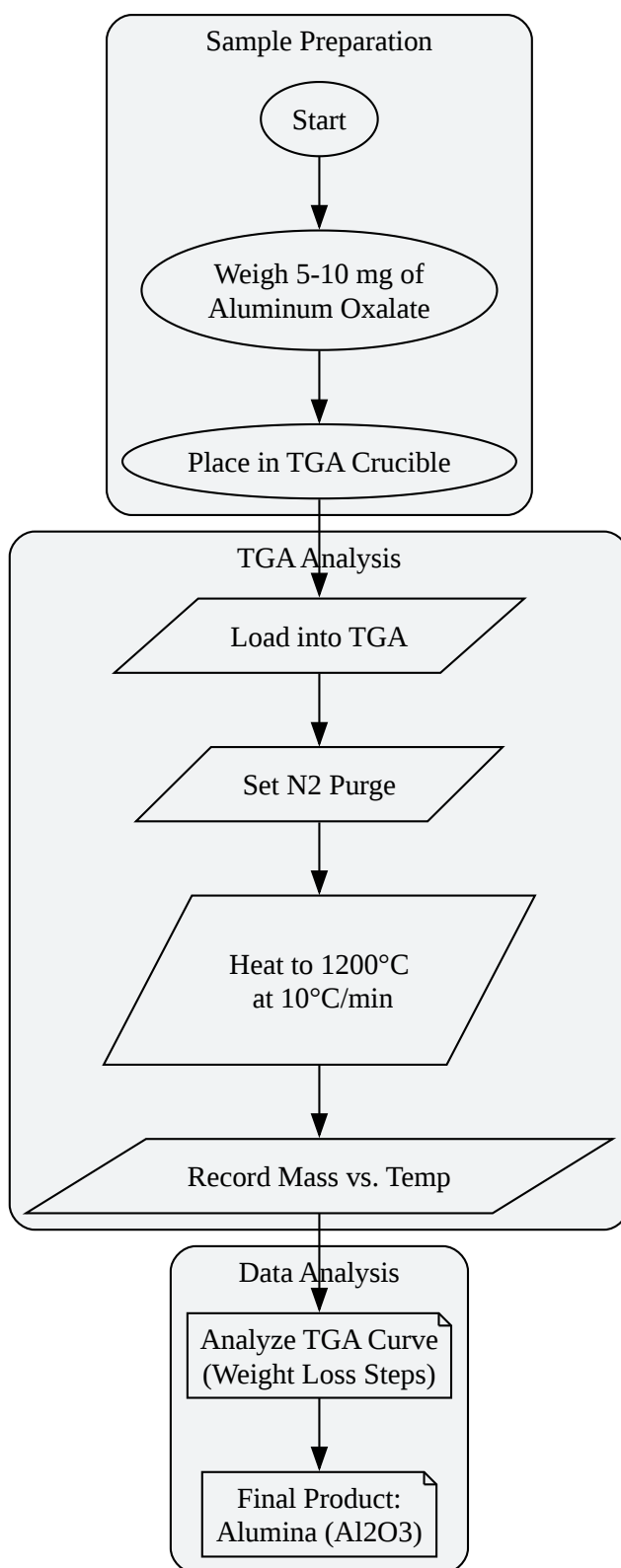
Instrumentation:

- Thermogravimetric Analyzer (TGA)
- Alumina or platinum crucible

- Nitrogen or air supply for purge gas

Procedure:

- Accurately weigh 5-10 mg of dried **aluminum oxalate** powder into a TGA crucible.
- Place the crucible in the TGA furnace.
- Set the purge gas (e.g., nitrogen) flow rate. A typical rate is 20-50 mL/min.
- Program the TGA to heat the sample from ambient temperature to approximately 1200°C at a constant heating rate (e.g., 10°C/min).
- Record the mass of the sample as a function of temperature.
- The resulting TGA curve will show weight loss steps corresponding to dehydration and decomposition to aluminum oxide. The final stable weight corresponds to the mass of the resulting alumina.^{[7][8][9][10][11]}



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Caption: Potential interactions of aluminum ions with cellular components.

Safety Information

Aluminum oxalate should be handled with appropriate safety precautions in a laboratory setting.

Hazard Statement	Precautionary Statement
Harmful if swallowed.	Do not eat, drink or smoke when using this product. Wash hands thoroughly after handling. IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.
Harmful in contact with skin.	Wear protective gloves/protective clothing. IF ON SKIN: Wash with plenty of soap and water. Call a POISON CENTER or doctor/physician if you feel unwell. Wash contaminated clothing before reuse.

This data is compiled from various sources and should be used in conjunction with a comprehensive Safety Data Sheet (SDS).

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